

# Meta-fluoro 4-ANBP CAS number and molecular weight

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## Compound of Interest

Compound Name: Meta-fluoro 4-ANBP

Cat. No.: B2601749

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## Meta-fluoro 4-ANBP: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise summary of the core physicochemical properties of **Meta-fluoro 4-ANBP**, an analytical reference standard structurally related to known opioids. Due to the limited availability of public research on this specific compound, this document focuses on its fundamental identification and characteristics.

## Core Physicochemical Data

The essential identifiers and properties of **Meta-fluoro 4-ANBP** are summarized below for easy reference.

Property	Value	Citations
CAS Number	131587-28-5	[1][2][3][4]
Molecular Weight	284.37 g/mol	[1][4]
Molecular Formula	C18H21FN2	[1][2][3][4]
Synonyms	m-fluoro 4-ANBP, Despropionyl N-benzyl meta-fluoro norfentanyl	[1][2]

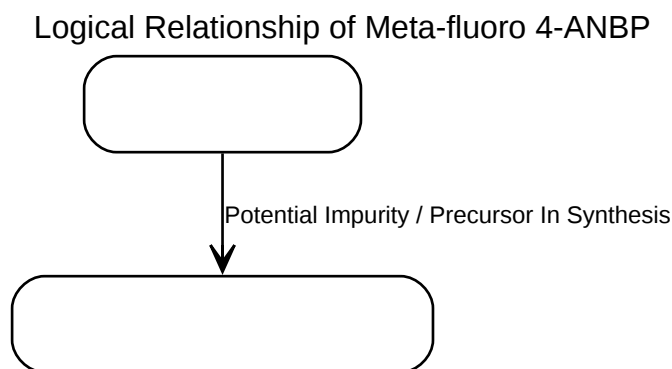
## Experimental Protocols and Further Research

Currently, detailed experimental protocols and established signaling pathways specifically for **Meta-fluoro 4-ANBP** are not extensively documented in publicly accessible scientific literature. It is primarily characterized as an analytical reference standard and a potential impurity in the synthesis of N-benzyl meta-fluoro norfentanyl.[2] Its structural similarity to known opioids suggests potential interaction with opioid receptors, but specific binding affinities, efficacy, and downstream signaling cascades have not been fully elucidated in published research.[1][4]

Professionals seeking to investigate the properties of **Meta-fluoro 4-ANBP** would likely need to develop novel experimental designs based on methodologies used for analogous fentanyl-related compounds.

## Logical Relationship Diagram

The following diagram illustrates the contextual relationship of **Meta-fluoro 4-ANBP** as a precursor or impurity in the synthesis of other opioid compounds.



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Caption: Relationship of **Meta-fluoro 4-ANBP** to a related opioid.

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## References

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